

# A Comprehensive Technical Guide to 4-Hydrazinobenzenesulfonic Acid: Nomenclature, Properties, and Applications

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## Compound of Interest

Compound Name: *4-Hydrazinobenzenesulfonic acid*

Cat. No.: *B3030016*

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## Introduction

**4-Hydrazinobenzenesulfonic acid** is a versatile aromatic organic compound characterized by the presence of both a hydrazine and a sulfonic acid functional group attached to a benzene ring. This unique structure imparts a range of chemical properties that make it a valuable intermediate and reagent in various scientific and industrial applications, from the synthesis of dyes and pharmaceuticals to its use in analytical chemistry and materials science. This technical guide provides an in-depth overview of its nomenclature, chemical and physical properties, key applications, and synthetic methodologies, offering a critical resource for professionals in research and development.

## Nomenclature and Identification: A Comprehensive List of Synonyms and Alternative Names

Accurate identification of chemical compounds is paramount in scientific research and development. **4-Hydrazinobenzenesulfonic acid** is known by a multitude of synonyms and alternative names across different chemical databases, suppliers, and publications. Understanding this varied nomenclature is crucial for effective literature searching and material sourcing.

The most widely recognized name is **4-hydrazinobenzenesulfonic acid**. Its IUPAC name is 4-hydrazinylbenzenesulfonic acid[1][2]. The compound is also frequently referred to by names that reflect the substitution pattern on the benzene ring, such as p-Hydrazinobenzenesulfonic acid[1][3][4][5] and Phenylhydrazine-4-sulfonic acid[1][4][5][6].

A comprehensive list of its synonyms and identifiers is provided in the table below for easy reference.

Type of Identifier	Identifier	Source(s)
CAS Number	98-71-5	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a>
IUPAC Name	4-hydrazinylbenzenesulfonic acid	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C6H8N2O3S	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Weight	188.21 g/mol	<a href="#">[1]</a> <a href="#">[7]</a>
Common Synonyms	Phenylhydrazine-4-sulfonic acid, p- Hydrazinobenzenesulfonic acid, 4-Sulfophenylhydrazine, p-Sulfophenylhydrazine, Phenylhydrazine-p-sulfonic acid	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Other Names	Benzenesulfonic acid, 4-hydrazino-, 4- Hydrazinylbenzenesulfonic acid, 4-Hydrazinobenzene-1-sulfonic acid, p- Hydrazinophenylsulfonic acid, Sulfanilic acid, N-amino-	<a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[9]</a>
Trade/Supplier Names	Ai3-09050, NSC 1608	<a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a>
EINECS Number	202-694-2	<a href="#">[1]</a> <a href="#">[6]</a>
PubChem CID	66825	<a href="#">[1]</a> <a href="#">[6]</a>
InChI Key	IOMZCWUHFGMSEJ-UHFFFAOYSA-N	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[10]</a> <a href="#">[11]</a>
SMILES	C1=CC(=CC=C1NN)S(=O)(=O)O	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[7]</a>

The compound also exists in a hydrated form, most commonly as a hemihydrate.

Type of Identifier	Identifier	Source(s)
Name	4-Hydrazinobenzenesulfonic acid hemihydrate	<a href="#">[12]</a> <a href="#">[13]</a>
CAS Number	854689-07-9	<a href="#">[12]</a> <a href="#">[13]</a> <a href="#">[14]</a> <a href="#">[15]</a>
Molecular Formula	C12H18N4O7S2	<a href="#">[12]</a>
Synonyms	4-hydrazinylbenzenesulfonic acid;hydrate, Phenylhydrazine-4-sulfonic acid hemihydrate	<a href="#">[12]</a> <a href="#">[13]</a>

## Physicochemical Properties

The physical and chemical properties of **4-hydrazinobenzenesulfonic acid** are summarized in the table below. These properties are essential for designing experiments, understanding its reactivity, and ensuring safe handling and storage.

Property	Value	Source(s)
Appearance	White to off-white or light yellow crystalline powder	<a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[10]</a>
Melting Point	Approximately 285-286 °C (decomposes)	<a href="#">[5]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Solubility	Soluble in boiling water; sparingly soluble in cold water; slightly soluble in alcohol and ether.	<a href="#">[6]</a> <a href="#">[10]</a> <a href="#">[16]</a>
Stability	Stable under normal temperatures and pressures.	<a href="#">[6]</a>
Hygroscopicity	Hygroscopic; should be stored under an inert atmosphere.	<a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[10]</a>

## Chemical Structure

The chemical structure of **4-hydrazinobenzenesulfonic acid** is fundamental to its reactivity. The presence of the electron-donating hydrazine group (-NHNH<sub>2</sub>) and the electron-withdrawing sulfonic acid group (-SO<sub>3</sub>H) at para positions on the benzene ring influences its chemical behavior.

Figure 1: Chemical structure of **4-hydrazinobenzenesulfonic acid**.

## Key Applications in Research and Industry

The bifunctional nature of **4-hydrazinobenzenesulfonic acid** makes it a valuable building block and reagent in several fields.

### Dye Synthesis

A primary application of this compound is as an intermediate in the manufacturing of acid dyes and azo dyes.<sup>[17]</sup> The hydrazine group can be diazotized and then coupled with various aromatic compounds to produce a wide range of colors. Its sulfonic acid group enhances the water solubility of the resulting dyes, which is a critical property for their application in the textile industry.

### Pharmaceutical Synthesis

In the pharmaceutical industry, **4-hydrazinobenzenesulfonic acid** serves as a reagent in the synthesis of various active pharmaceutical ingredients (APIs).<sup>[17]</sup> It is notably used in the production of antitubercular agents and some anticancer drugs.<sup>[17]</sup> Its derivatives are also investigated for their potential as inhibitors of viral replication, such as for the coxsackievirus B3.<sup>[6][10]</sup> Furthermore, related compounds like 4-sulfonamidophenyl hydrazines are crucial intermediates in the synthesis of COX-2 inhibitors, a class of non-steroidal anti-inflammatory drugs (NSAIDs).<sup>[18]</sup>

### Analytical Chemistry

The reactive nature of the hydrazine group makes it a useful reagent in analytical chemistry. It is employed for the determination of trace components in mixtures, including the detection of nitrites and nitrates.<sup>[6][10][17]</sup>

### Water Treatment

As a reducing agent, **4-hydrazinobenzenesulfonic acid** can be used in water treatment processes.[6][17] It acts as an oxygen scavenger and can aid in the removal of heavy metal contaminants from water sources.[6][17]

## Materials Science

Recent research has explored the use of **4-hydrazinobenzenesulfonic acid** as both a reducing agent and a functionalizing agent in the synthesis of novel materials. For example, it has been used to reduce graphene oxide to produce hydrophilic graphene with enhanced stability and antioxidant properties.[19] The sulfonic acid groups impart hydrophilicity and dispersibility to the graphene sheets.[19]

## Synthesis of 4-Hydrazinobenzenesulfonic Acid

The synthesis of **4-hydrazinobenzenesulfonic acid** typically involves a multi-step process starting from sulfanilic acid or a related compound. A common synthetic route is the diazotization of sulfanilic acid, followed by reduction of the resulting diazonium salt.[20][21]

A general workflow for the synthesis is outlined below:



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Figure 2: General workflow for the synthesis of **4-hydrazinobenzenesulfonic acid**.

## Detailed Experimental Protocol (Illustrative)

The following is an illustrative protocol based on established synthetic methods[20]:

- **Diazotization of Sulfanilic Acid:**
  - Dissolve sulfanilic acid in an aqueous solution of sodium carbonate.

- Cool the solution and add concentrated sulfuric acid.
- Add a solution of sodium nitrite dropwise while maintaining a low temperature (e.g., 0-5 °C) to form the 4-sulfobenzene-1-diazonium sulfate, which precipitates as fine crystals.
- Filter the diazonium salt.
- Reduction of the Diazonium Salt:
  - Prepare a solution of sodium bisulfite and adjust the pH with sodium hydroxide.
  - Add the filtered diazonium salt to the bisulfite solution while controlling the temperature. This converts the diazonium salt to 2-(4-sulfophenyl)hydrazine-1-sulfonic acid.
- Hydrolysis and Isolation:
  - Heat the solution containing the intermediate to boiling.
  - Add hydrochloric acid to the boiling solution to hydrolyze the intermediate.
  - Cool the solution to allow the **4-hydrazinobenzenesulfonic acid** to crystallize.
  - Filter the product and wash with a small amount of cold water.

## Safety and Handling

**4-Hydrazinobenzenesulfonic acid** is harmful if swallowed and can cause skin and serious eye irritation.[\[1\]](#)[\[9\]](#)[\[22\]](#) It may also cause respiratory irritation.[\[9\]](#)[\[22\]](#) Therefore, appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated area or a fume hood. It is also noted to be hygroscopic and should be stored in a cool, dry place under an inert atmosphere.[\[5\]](#)[\[6\]](#)[\[10\]](#)

## Conclusion

**4-Hydrazinobenzenesulfonic acid** is a chemical compound with a rich and diverse range of applications, underpinned by its unique bifunctional structure. Its importance as an intermediate in the synthesis of dyes and pharmaceuticals is well-established, and its utility in analytical

chemistry, water treatment, and emerging materials science applications continues to be explored. A thorough understanding of its nomenclature, properties, and synthetic routes is essential for scientists and researchers working with this versatile molecule. This guide provides a foundational resource to support further innovation and application of **4-hydrazinobenzenesulfonic acid** in various scientific disciplines.

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